

# Reproducibility of "2-Methoxy-4-(3-methoxyphenyl)phenol" experimental results

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Compound of Interest

2-Methoxy-4-(3methoxyphenyl)phenol

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# Comparative Analysis of Structurally Related Phenolic Compounds

An examination of the synthesis, characterization, and biological activities of 2-methoxy-4-((4-methoxyphenylimino)methyl)phenol and (E)-2-methoxy-4-(3-(4-methoxyphenyl)prop-1-en-1-yl)phenol (MMPP), serving as alternatives to the sparsely documented **2-Methoxy-4-(3-methoxyphenyl)phenol**.

Initial research indicates a lack of extensive experimental data for the specific compound "2-Methoxy-4-(3-methoxyphenyl)phenol." Therefore, this guide provides a comparative analysis of two structurally similar and well-documented compounds to offer insights into the reproducibility of experimental results for this class of molecules. The selected alternatives are the Schiff base, 2-methoxy-4-((4-methoxyphenylimino)methyl)phenol, and the synthetic analogue, (E)-2-methoxy-4-(3-(4-methoxyphenyl)prop-1-en-1-yl)phenol (MMPP).

### **Data Summary**

The following tables provide a structured comparison of the synthesis, physical and spectral properties, and biological activities of the two compounds.

Table 1: Comparison of Synthesis and Physical Properties



Parameter	2-methoxy-4-((4- methoxyphenylimino)meth yl)phenol	(E)-2-methoxy-4-(3-(4- methoxyphenyl)prop-1-en- 1-yl)phenol (MMPP)
Synthesis Method	Condensation of vanillin and panisidine using a stirrer method in a water solvent.[1]	Heck reaction using phenyl halide, allylbenzene, triphenylphosphine, Pd(OAc) <sub>2</sub> , and tributylamine.[2]
Reaction Time	30 minutes.[1]	Not specified.
Yield	95%.[1]	Not specified.
Appearance	Greenish-gray solid.[1]	Not specified.
Melting Point	128-130 °C.[1]	Not specified.
Solubility	Slightly soluble in water, completely soluble in NaOH.[1]	Not specified.

Table 2: Comparison of Spectroscopic Data

Spectroscopic Method	2-methoxy-4-((4- methoxyphenylimino)meth yl)phenol	(E)-2-methoxy-4-(3-(4- methoxyphenyl)prop-1-en- 1-yl)phenol (MMPP)
FTIR	Imine group absorption at $1590-1591~\mathrm{cm}^{-1}$ .[1]	Not specified.
GC-MS	Single peak at a retention time of 44.171 minutes with a molecular ion at m/z 257.[1]	Not specified.
<sup>1</sup> H-NMR	Singlet imine proton signal at a chemical shift of 8.42 ppm (1H, s).[1]	Not specified.

Table 3: Comparison of Biological Activity



Biological Assay	2-methoxy-4-((4- methoxyphenylimino)meth yl)phenol	(E)-2-methoxy-4-(3-(4- methoxyphenyl)prop-1-en- 1-yl)phenol (MMPP)
Antioxidant Activity	EC₅o value of 10.46 ppm in a DPPH assay.[1]	Exhibits antioxidant effects.[3]
Anti-inflammatory Activity	Not specified.	Inhibits pro-inflammatory responses by targeting STAT3, [4] PKCδ/JNK/AP-1,[5] and TLR4/MD2 pathways.
Anticancer Activity	Not specified.	Shows anticancer effects in breast cancer[2][6] and cervical cancer cell lines.[7] Induces apoptosis.[2][7]
Other Activities	Not specified.	Ameliorates LPS-mediated memory impairment[4] and has potential for treating rheumatoid arthritis.[8]

# **Experimental Protocols**Synthesis Protocols

Synthesis of 2-methoxy-4-((4-methoxyphenylimino)methyl)phenol This Schiff base is synthesized through the condensation of an aldehyde and a primary amine.[1]

- Reactants: Vanillin and p-anisidine.[1]
- Solvent: Water.[1]
- Method: The reactants are mixed in the water solvent and stirred for 30 minutes.[1]
- Purification: The resulting product is then isolated. Further purification details are not extensively provided in the source material.



Synthesis of (E)-2-methoxy-4-(3-(4-methoxyphenyl)prop-1-en-1-yl)phenol (MMPP) MMPP is synthesized via the Heck reaction.[2]

- Reactants: Phenyl halide, allylbenzene, triphenylphosphine, Pd(OAc)2, and tributylamine.[2]
- Purification: The crude product is purified using flash chromatography on a silica gel column with a hexane and ethyl acetate (3:1, v/v) solvent system.[2]

### **Biological Assay Protocols**

DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay This assay is a common method for evaluating antioxidant activity.[9]

- A solution of DPPH in a suitable solvent (e.g., methanol) is prepared.
- The test compound is dissolved in the same solvent at various concentrations.
- The test compound solutions are mixed with the DPPH solution.
- The mixture is incubated in the dark for a specified period.
- The absorbance of the solution is measured using a spectrophotometer at a specific wavelength (typically around 517 nm).
- The percentage of radical scavenging activity is calculated, and the EC<sub>50</sub> value (the concentration of the compound that scavenges 50% of the DPPH radicals) is determined.
   [10]

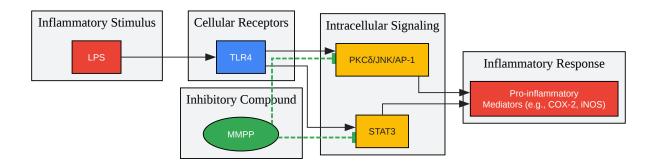
Anti-inflammatory Activity Assessment in Cell Culture This protocol outlines a general method for assessing the anti-inflammatory effects of a compound in vitro.

- Cell Culture: Macrophage cell lines (e.g., RAW 264.7) or human monocytic cells (e.g., THP-1) are cultured under standard conditions.[3][5]
- Stimulation: The cells are stimulated with an inflammatory agent, such as lipopolysaccharide (LPS) or phorbol-12-myristate 13-acetate (PMA), to induce an inflammatory response.[3][5]



- Treatment: The cells are treated with various concentrations of the test compound (e.g., MMPP) before or concurrently with the inflammatory stimulus.[3]
- Analysis: After a specific incubation period, the levels of pro-inflammatory mediators (e.g., nitric oxide, prostaglandins, cytokines like TNF-α, IL-1β, IL-6) in the cell culture supernatant are measured using appropriate assays (e.g., Griess assay for nitric oxide, ELISA for cytokines).[3] The expression of inflammatory proteins (e.g., COX-2, iNOS) can be analyzed by Western blotting.[4]

# Visualizations Signaling Pathway of MMPP in Inflammation

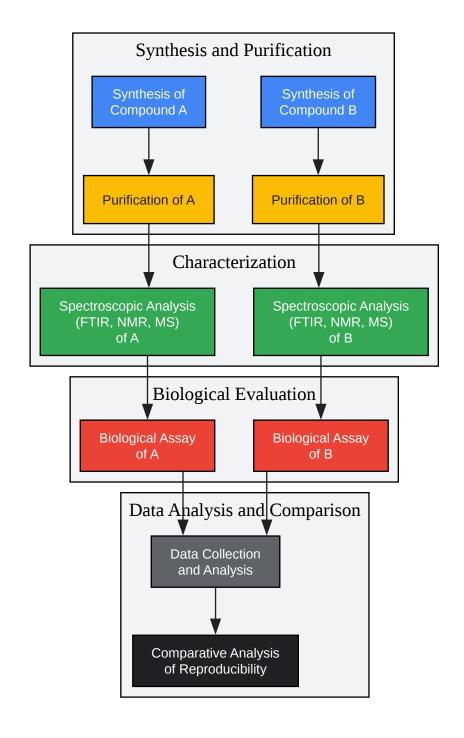


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Caption: Signaling pathway of MMPP's anti-inflammatory action.

### **Experimental Workflow for Reproducibility Comparison**





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Caption: Workflow for comparing experimental reproducibility.

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